

Tetraethylphosphonium Iodide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	Tetraethylphosphonium iodide
CAS No.:	4317-06-0
Cat. No.:	B1585495

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Introduction: Unveiling Tetraethylphosphonium Iodide

Tetraethylphosphonium iodide, a quaternary phosphonium salt, is a compound of significant interest in various chemical and pharmaceutical domains. Its molecular structure, featuring a central phosphorus atom bonded to four ethyl groups with an iodide counter-ion, imparts unique properties that make it a valuable tool in organic synthesis and materials science. This guide provides an in-depth exploration of the physical, chemical, and spectroscopic properties of **tetraethylphosphonium iodide**, alongside practical experimental protocols and safety considerations. Understanding these fundamental characteristics is paramount for its effective and safe utilization in research and development, particularly in the synthesis of novel therapeutic agents.

Molecular and Structural Characteristics

Tetraethylphosphonium iodide is an ionic compound with the chemical formula C₈H₂₀IP. The positively charged tetraethylphosphonium cation features a phosphorus atom at its core, covalently bonded to four ethyl substituents in a tetrahedral geometry. This arrangement results in a stable cationic species with a delocalized positive charge. The iodide anion serves as the counter-ion, balancing the charge of the phosphonium cation.

Key Identifiers

Identifier	Value
CAS Number	4317-06-0[1]
Molecular Formula	C ₈ H ₂₀ IP[1]
Molecular Weight	274.12 g/mol [1]

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// Bonds
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C1 -- C2;
P -- C3;
C3 -- C4;
P -- C5;
C5 -- C6;
P -- C7;
C7 -- C8;
}
```

Caption: 2D representation of the ionic structure of **tetraethylphosphonium iodide**.

Physical Properties

The physical characteristics of **tetraethylphosphonium iodide** are crucial for its handling, storage, and application in various experimental setups.

Property	Value	Source(s)
Appearance	White to off-white crystalline solid	[2]
Melting Point	270-278 °C	[1]
Solubility	Soluble in polar solvents like ethanol, methanol, and DMSO; sparingly soluble in water.	[2]
Density	No specific data available.	

Chemical Properties and Reactivity

Tetraethylphosphonium iodide exhibits reactivity characteristic of quaternary phosphonium salts. The iodide anion is a good leaving group and can also act as a nucleophile in certain reactions.

Thermal Stability: While specific differential scanning calorimetry data for **tetraethylphosphonium iodide** is not readily available, phosphonium salts, in general, exhibit moderate to high thermal stability. Decomposition temperatures are influenced by the nature of the counter-ion and the organic substituents on the phosphorus atom.

Reactivity:

- **Nucleophilic Substitution:** The iodide ion can be displaced by other nucleophiles.
- **Phase-Transfer Catalysis:** Like other quaternary ammonium and phosphonium salts, **tetraethylphosphonium iodide** can function as a phase-transfer catalyst, facilitating reactions between reactants in immiscible phases. This is particularly useful in organic synthesis.
- **Wittig Reaction Precursor:** Although less common than its triphenylphosphine counterparts, in principle, a phosphonium ylide could be generated from **tetraethylphosphonium iodide** for use in Wittig-type reactions to form alkenes.

Spectroscopic Analysis

Spectroscopic data is essential for the identification and characterization of **tetraethylphosphonium iodide**. While a comprehensive public database of its spectra is not readily available, the expected spectral features can be inferred from the known properties of its constituent ions and related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

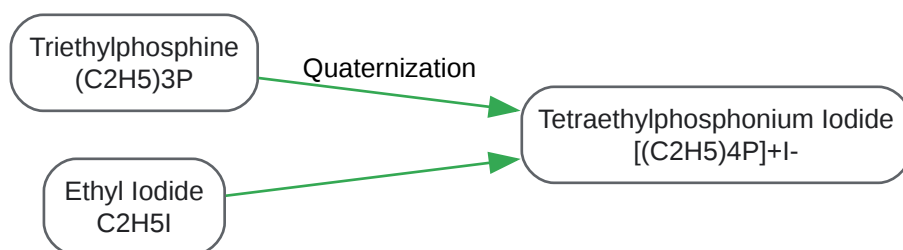
- **^1H NMR:** The proton NMR spectrum is expected to show two main signals corresponding to the methyl (CH_3) and methylene (CH_2) protons of the ethyl groups. These signals would likely appear as a triplet and a quartet, respectively, due to spin-spin coupling.

- ^{13}C NMR: The carbon NMR spectrum should exhibit two distinct signals for the methyl and methylene carbons of the ethyl groups.
- ^{31}P NMR: The phosphorus-31 NMR spectrum is anticipated to show a single resonance, characteristic of the tetraalkylphosphonium cation. The chemical shift would provide information about the electronic environment of the phosphorus nucleus.

Infrared (IR) Spectroscopy: The IR spectrum would be characterized by absorption bands corresponding to the C-H stretching and bending vibrations of the ethyl groups. The P-C bond vibrations would also be present in the fingerprint region.

Synthesis of Tetraethylphosphonium Iodide

The most common method for the synthesis of **tetraethylphosphonium iodide** is the quaternization of a tertiary phosphine with an alkyl halide. Specifically, it can be prepared by the reaction of triethylphosphine with ethyl iodide.



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Caption: Reaction scheme for the synthesis of **tetraethylphosphonium iodide**.

Experimental Protocol: Synthesis

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve triethylphosphine in a suitable anhydrous solvent (e.g., acetonitrile or toluene) under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Alkyl Halide:** Slowly add a stoichiometric amount of ethyl iodide to the stirred solution at room temperature.

- **Reaction:** The reaction mixture is typically stirred at room temperature or gently heated to reflux for several hours to ensure complete reaction. The progress of the reaction can be monitored by techniques such as ^{31}P NMR spectroscopy.
- **Isolation of Product:** Upon completion, the product often precipitates out of the solution, especially if a non-polar solvent is used. The solid product can be collected by filtration. If the product remains in solution, the solvent can be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/ether) to yield the pure **tetraethylphosphonium iodide**.

Safety and Handling

Tetraethylphosphonium iodide is classified as an irritant. It is important to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area or a fume hood.

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Applications in Research and Development

Quaternary phosphonium salts, including **tetraethylphosphonium iodide**, have a range of applications in scientific research and industrial processes.

- **Phase-Transfer Catalysis:** They are effective catalysts for reactions involving two immiscible phases, enhancing reaction rates and product yields in various organic transformations.
- **Organic Synthesis:** These salts can serve as precursors to phosphonium ylides for the Wittig reaction, a fundamental method for the synthesis of alkenes which are important intermediates in the production of pharmaceuticals and other fine chemicals.^[2]
- **Ionic Liquids:** Due to their salt-like nature and often low melting points, some phosphonium salts are investigated as ionic liquids, which are considered "green" solvents and electrolytes in various applications.
- **Materials Science:** The unique properties of phosphonium salts make them useful in the development of advanced materials, such as polymers and nanomaterials.

Conclusion

Tetraethylphosphonium iodide is a versatile quaternary phosphonium salt with a well-defined set of physical and chemical properties. Its utility in organic synthesis, particularly as a phase-transfer catalyst and potential Wittig reagent precursor, makes it a valuable compound for researchers in both academic and industrial settings, including those in drug development. A thorough understanding of its synthesis, reactivity, and handling procedures, as outlined in this guide, is essential for its effective and safe application in the laboratory. Further research into its specific catalytic activities and the full characterization of its spectral properties will undoubtedly expand its utility in the field of chemical sciences.

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